

# SSTC3 solubility and preparation of stock solutions

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## Compound of Interest

Compound Name: SSTC3

Cat. No.: B2837850

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## Application Notes and Protocols: SSTC3

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**SSTC3** is a potent and specific small-molecule activator of casein kinase 1 $\alpha$  (CK1 $\alpha$ ) with a binding affinity (Kd) of 32 nM.[1][2][3] By activating CK1 $\alpha$ , **SSTC3** effectively inhibits the WNT signaling pathway, demonstrating an EC50 of 30 nM.[1][3] This targeted activity makes **SSTC3** a valuable research tool for studying WNT-driven processes and a potential therapeutic agent in diseases characterized by aberrant WNT signaling, such as colorectal cancer.[4] **SSTC3** has shown efficacy in reducing the viability of colorectal cancer cell lines and inhibiting tumor growth in xenograft and Apc-mutant mouse models.[1][2] Notably, it exhibits minimal gastrointestinal toxicity compared to other WNT inhibitors, suggesting a favorable therapeutic index.[1][4]

## Data Presentation: Solubility and Stock Solution Preparation

**SSTC3** is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents such as dimethyl sulfoxide (DMSO). For optimal results, it is recommended to prepare concentrated stock solutions in DMSO, which can then be further diluted in aqueous media or specific formulations for in vitro and in vivo applications.

## Solubility Data

Solvent	Concentration	Remarks
DMSO	100 mg/mL (192.85 mM)	Sonication is recommended to facilitate dissolution.[2]
125 mg/mL (241.07 mM)	Ultrasonic treatment may be necessary.[5]	

## Stock Solution Storage

Concentrated stock solutions of **SSTC3** in DMSO can be stored for extended periods under appropriate conditions. To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for single-use applications.[1][6]

Storage Temperature	Shelf Life in Solvent
-80°C	1 to 2 years[1][2][3]
-20°C	1 year[1][5]

## Experimental Protocols

### Preparation of Stock Solutions for In Vitro Use

Materials:

- **SSTC3** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Protocol:

- Weighing: Accurately weigh the desired amount of **SSTC3** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM, or higher, not exceeding the maximum solubility).
- Mixing: Vortex the solution thoroughly to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution for several minutes until it becomes clear.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes in sterile tubes and store at -80°C or -20°C.[\[1\]](#)[\[2\]](#)

Note on Cell-Based Assays: When diluting the DMSO stock solution into aqueous cell culture media, it is common for compounds to precipitate. To avoid this, it is recommended to vortex or sonicate the diluted solution.[\[6\]](#) The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.[\[6\]](#)

## Preparation of Formulations for In Vivo Use

For animal studies, **SSTC3** can be formulated for intraperitoneal (IP) injection. Below are two established protocols.

### Protocol 1: PEG300/Tween-80/Saline Formulation

This formulation results in a clear solution with a solubility of at least 2.08 mg/mL (4.01 mM).[\[1\]](#)  
[\[5\]](#)

Materials:

- **SSTC3** DMSO stock solution (e.g., 20.8 mg/mL)
- PEG300
- Tween-80
- Saline solution

- Sterile tubes

Procedure (for 1 mL of final formulation):

- Start with 100  $\mu$ L of a 20.8 mg/mL **SSTC3** stock solution in DMSO.
- Add 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Add 450  $\mu$ L of saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly before administration.

#### Protocol 2: Corn Oil Formulation

This formulation also yields a clear solution with a solubility of at least 2.08 mg/mL (4.01 mM).  
[1][5] This protocol is suitable for studies where the dosing period is less than half a month.[1]

Materials:

- **SSTC3** DMSO stock solution (e.g., 20.8 mg/mL)
- Corn oil
- Sterile tubes

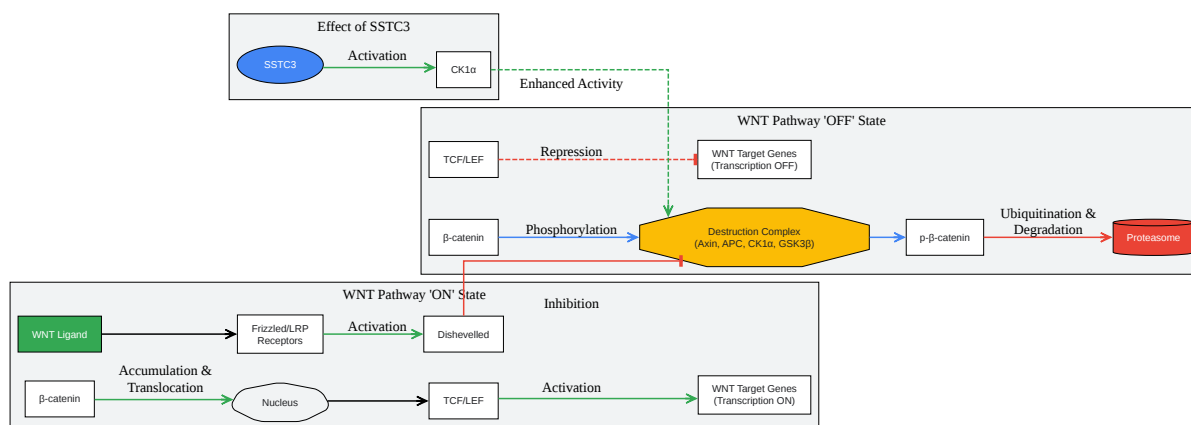
Procedure (for 1 mL of final formulation):

- Start with 100  $\mu$ L of a 20.8 mg/mL **SSTC3** stock solution in DMSO.
- Add 900  $\mu$ L of corn oil.
- Mix thoroughly until the solution is homogeneous.

## Visualization of Mechanism of Action

## SSTC3 Mechanism of Action in the WNT Signaling Pathway

**SSTC3** functions as an activator of CK1 $\alpha$ , a key negative regulator of the WNT signaling pathway. In the absence of a WNT ligand, a "destruction complex" composed of Axin, APC, CK1 $\alpha$ , and GSK3 $\beta$  phosphorylates  $\beta$ -catenin, targeting it for ubiquitination and subsequent proteasomal degradation. When WNT ligands bind to their receptors, this destruction complex is inhibited, allowing  $\beta$ -catenin to accumulate, translocate to the nucleus, and activate the transcription of WNT target genes. **SSTC3** enhances the activity of CK1 $\alpha$ , thereby promoting the phosphorylation and degradation of  $\beta$ -catenin, even in the presence of WNT signaling, thus inhibiting the downstream transcriptional program.

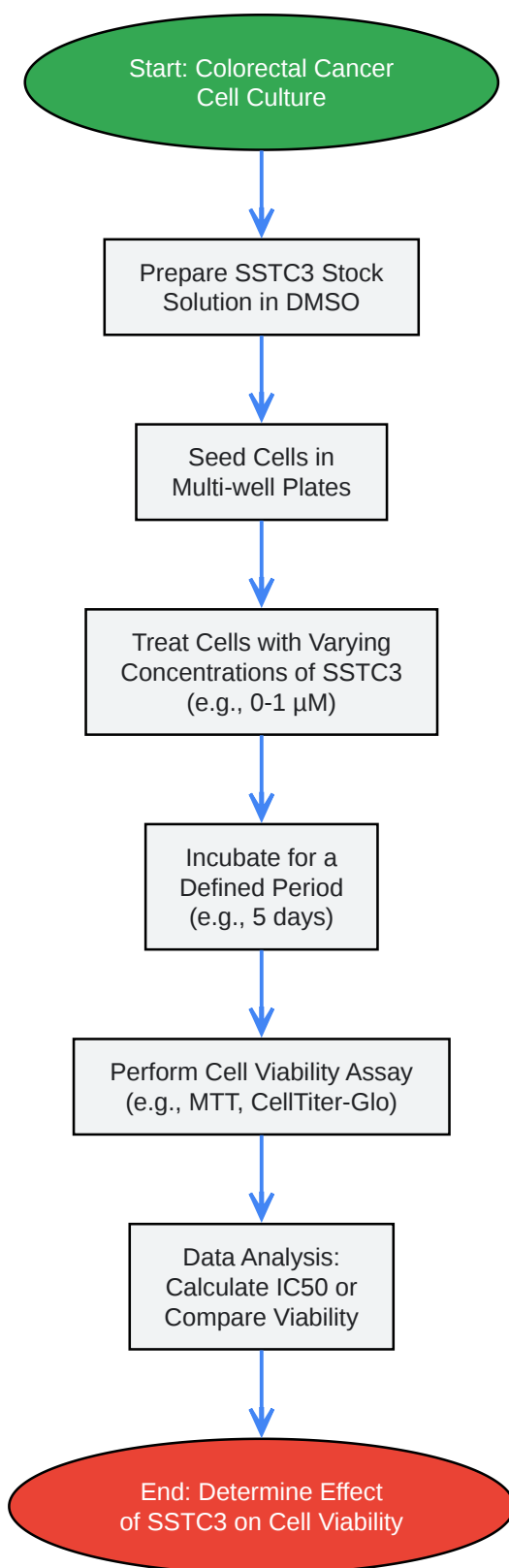


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Caption: **SSTC3** activates CK1 $\alpha$ , enhancing  $\beta$ -catenin degradation and inhibiting WNT signaling.

## Experimental Workflow: In Vitro Cell Viability Assay

A common application for **SSTC3** is to assess its effect on the viability of cancer cell lines, particularly those with a dependency on the WNT pathway.



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Caption: Workflow for assessing the effect of **SSTC3** on cancer cell viability.

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